

Application Notes and Protocols for Hypnorm-Based Anesthesia in Rodent Surgery

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Compound of Interest

Compound Name: **Hypnorm**

Cat. No.: **B1201082**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the safe and effective use of **Hypnorm** as an anesthetic agent for surgical procedures in rodents. Adherence to these protocols is crucial for ensuring animal welfare and obtaining reliable, reproducible experimental data.

Introduction to Hypnorm Anesthesia

Hypnorm is a neuroleptanalgesic compound combining a potent opioid analgesic, fentanyl citrate, and a neuroleptic, fluanisone.^{[1][2]} This combination induces a state of sedation and profound analgesia.^[1] For surgical procedures, **Hypnorm** is typically used in conjunction with a benzodiazepine, such as midazolam or diazepam, to achieve the necessary muscle relaxation.^{[3][4][5]} This balanced anesthesia protocol is suitable for a range of surgical interventions in mice and rats.

Anesthetic Agents and Dosages

The successful application of **Hypnorm**-based anesthesia is highly dependent on accurate drug dosage, which varies between species. The following tables provide recommended dosages for mice and rats. It is imperative to accurately weigh each animal before anesthetic administration.

Table 1: Recommended Anesthetic Dosages for Mice

Anesthetic Combination	Drug Concentrations	Dosage (per kg body weight)	Administration Route	Expected Duration of Anesthesia	Notes
Hypnorm® & Diazepam	Fentanyl citrate: 0.315 mg/mL, Fluanisone: 10 mg/mL, Diazepam: 5 mg/mL	0.105 mg/kg Fentanyl citrate, 3.333 mg/kg Fluanisone, 5 mg/kg Diazepam	Intraperitoneal (IP)	20-40 minutes	Provides good surgical anesthesia with muscle relaxation.[3][4]
Hypnorm® & Midazolam	Fentanyl citrate: 0.315 mg/mL, Fluanisone: 10 mg/mL, Midazolam: 5 mg/mL	0.095 mg/kg Fentanyl citrate, 3 mg/kg Fluanisone, 2.0 mg/kg Midazolam	Intraperitoneal (IP)	20-40 minutes	Provides good surgical anesthesia with muscle relaxation.[4]

Note: The **Hypnorm®** and Diazepam dosage for mice is equivalent to 0.01 mL/30g body weight of **Hypnorm®** and the appropriate volume of Diazepam solution.[3][4]

Table 2: Recommended Anesthetic Dosages for Rats

Anesthetic Combination	Drug Concentrations	Dosage (per kg body weight)	Administration Route	Expected Duration of Anesthesia	Notes
Hypnorm® & Diazepam	Fentanyl citrate: 0.315 mg/mL, Fluanisone: 10 mg/mL, Diazepam: 5 mg/mL	0.095 mg/kg Fentanyl citrate, 3 mg/kg Fluanisone, 2.5 mg/kg Diazepam	Intramuscular (IM) for Hypnorm®, Intraperitoneal (IP) for Diazepam	20-40 minutes	Provides good surgical anesthesia with muscle relaxation.[3]
Hypnorm® & Midazolam	Fentanyl citrate: 0.315 mg/mL, Fluanisone: 10 mg/mL, Midazolam: 5 mg/mL	0.095 mg/kg Fentanyl citrate, 3 mg/kg Fluanisone, 2.0 mg/kg Midazolam	Intraperitoneal (IP)	20-40 minutes	This combination can be administered as a single intraperitoneal injection.[6]

Experimental Protocols

Pre-Anesthetic Preparation

- Animal Acclimation: Allow newly arrived animals a minimum of 3 days to acclimate to their new environment before any procedures.[7]
- Health Assessment: Conduct a physical examination to ensure the animal is in good health.
- Fasting: Pre-anesthetic fasting is generally not required for rodents. If fasting is necessary for the experimental design, it should be limited to a maximum of 2-3 hours for mice, and water should never be restricted.[7]
- Weighing: Accurately weigh the animal immediately before calculating the drug dosages.
- Environment: Prepare a clean, quiet, and warm environment for anesthetic induction and recovery.

Anesthetic Induction and Maintenance

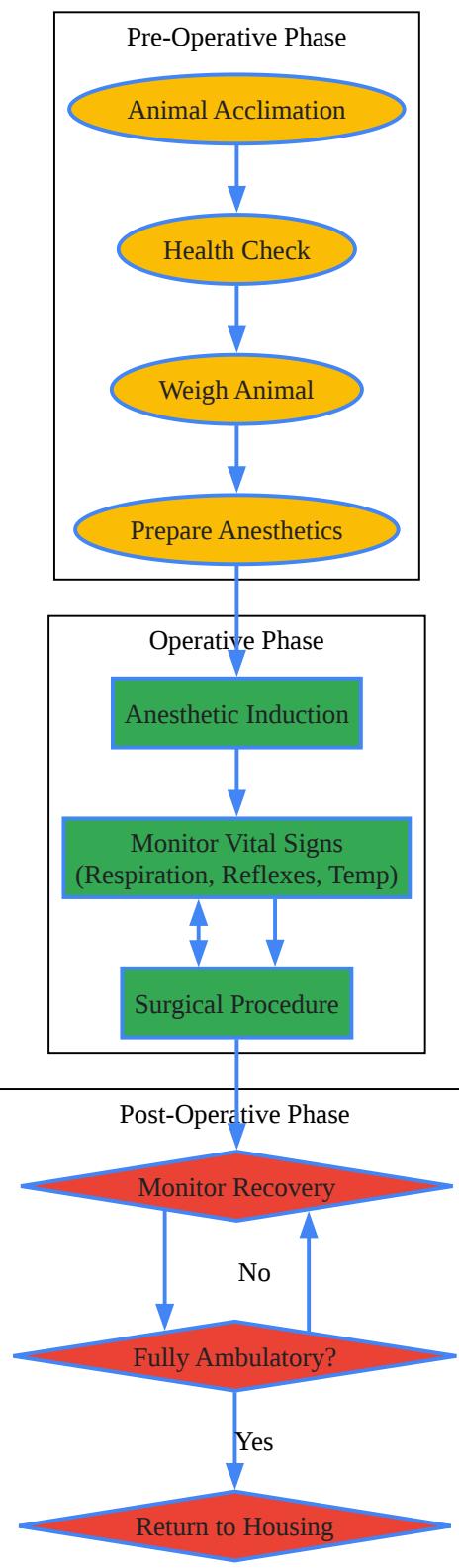
- Anesthetic Preparation: Based on the animal's weight, calculate the precise volume of each drug to be administered. For combinations, the agents can often be mixed in the same syringe immediately before administration, particularly when using the water-soluble midazolam.[5][6]
- Administration: Administer the anesthetic solution via the appropriate route as specified in the dosage tables (intraperitoneal or intramuscular).
- Induction Period: Place the animal in a warm, quiet cage and observe for the loss of the righting reflex, which typically occurs within 5-10 minutes.[4]
- Eye Protection: Apply a sterile, non-medicated ophthalmic ointment to both eyes to prevent corneal drying during anesthesia.[4][7]
- Monitoring Anesthetic Depth:
 - Pedal Withdrawal Reflex: Confirm a surgical plane of anesthesia by firmly pinching a toe. The absence of a withdrawal reflex indicates adequate anesthetic depth.[4]
 - Respiratory Rate: Monitor the respiratory rate throughout the procedure. A normal rate under anesthesia is 55-100 breaths per minute.[7] A 50% reduction from the normal rate can be expected.[4][7]
 - Mucous Membrane Color: Mucous membranes should remain pink. Pale or blue coloration indicates poor perfusion or oxygenation and requires immediate attention.[7]
- Maintaining Body Temperature: It is critical to prevent hypothermia during anesthesia.[3][8] Place the animal on a regulated heating pad or use another appropriate heat source to maintain a core body temperature between 36.0°C and 38.0°C (96.8°F – 100.4°F).[7]
- Anesthetic Maintenance: For procedures lasting longer than the expected duration of anesthesia, supplemental doses of the anesthetic may be required.

Post-Operative Care and Recovery

- Continuous Monitoring: Animals must be continuously monitored during the initial recovery period until they are fully ambulatory.[8][9] This includes observing them at least every 10-15 minutes.[7][9]
- Thermal Support: Continue to provide a heat source during recovery, ensuring that the animal can move away from the heat to prevent overheating.[8][9]
- Quiet Environment: Maintain a quiet environment to minimize stress during recovery.[8]
- Hydration and Nutrition: Provide easy access to food and water. Moistened food pellets or a diet gel on the cage floor can encourage eating and drinking.[7][8] Warmed subcutaneous fluids may be administered as per the approved institutional protocol.[8]
- Analgesia: Although fentanyl provides intra-operative analgesia, its effects are relatively short-lived. A post-operative analgesic plan is essential to manage pain after the animal regains consciousness.
- Return to Housing: Do not return the animal to its home cage with other animals until it is fully recovered and moving normally to prevent potential harm from cage mates.[7]

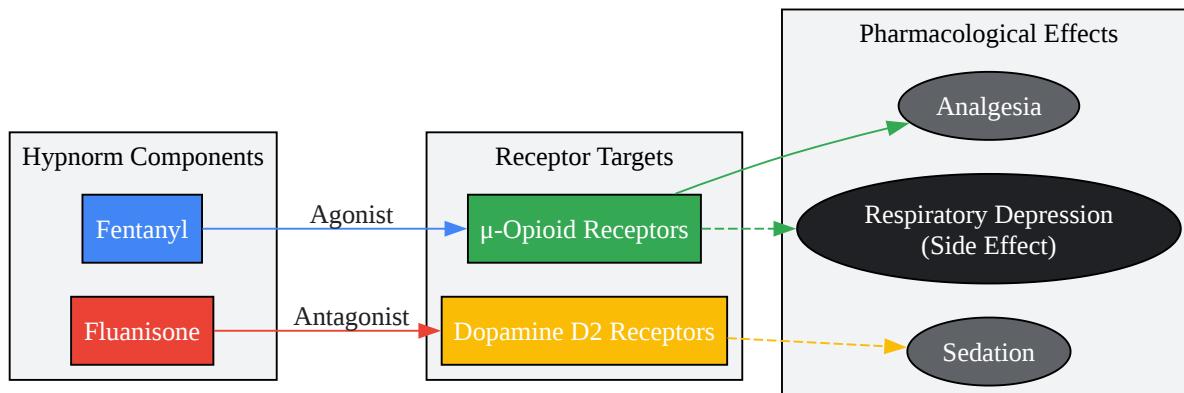
Visualized Workflows and Pathways

Experimental Workflow for Hypnorm Anesthesia

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Caption: Workflow for rodent surgery using **Hypnorm** anesthesia.

Signaling Pathway of Hypnorm Components



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